

Chemical and physical properties of adenylosuccinic acid tetraammonium

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Compound of Interest

Compound Name: *Adenylosuccinic acid
tetraammonium*

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Adenylosuccinic Acid Tetraammonium: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **adenylosuccinic acid tetraammonium**, an important intermediate in purine nucleotide metabolism. This document summarizes available quantitative data, outlines key experimental methodologies, and visualizes its role in biochemical pathways to support ongoing research and development efforts.

Chemical and Physical Properties

Adenylosuccinic acid tetraammonium presents as a crystalline solid.^[1] While extensive experimental data for the tetraammonium salt is not readily available in public literature, the following tables summarize the known quantitative and qualitative properties.

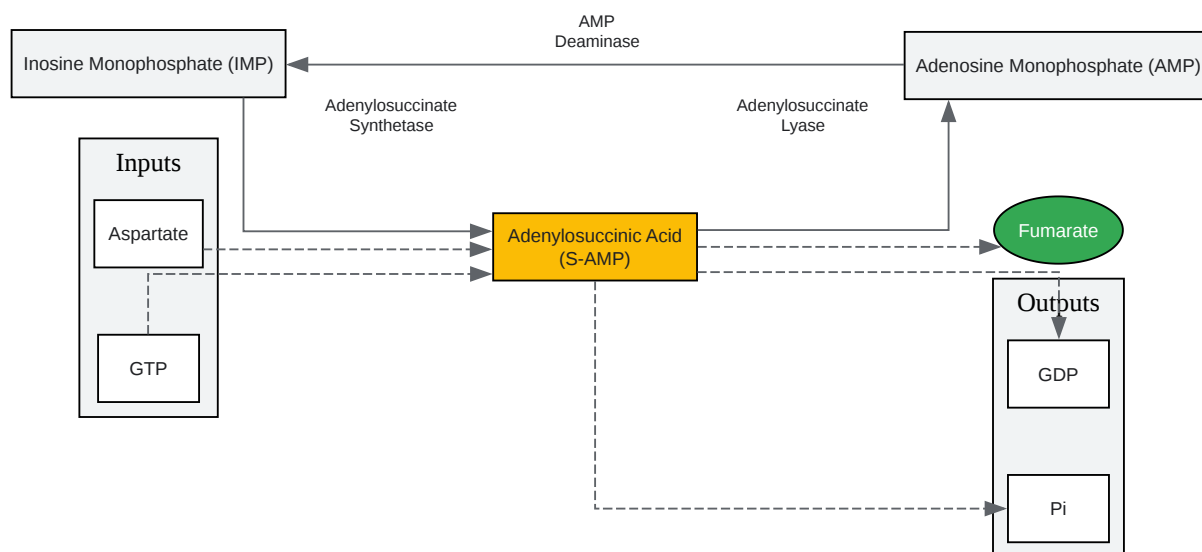
Identifier	Value	Source
Chemical Name	N-[9-(5-O-phosphono-β-D-ribofuranosyl)-9H-purin-6-yl]-L-aspartic acid, tetraammonium salt	[1]
Synonyms	Adenylosuccinate tetraammonium, Aspartyl adenylate tetraammonium, Succinyl AMP tetraammonium	[2]
Molecular Formula	C ₁₄ H ₁₄ N ₅ O ₁₁ P • 4NH ₄	[1]
Molecular Weight	531.42 g/mol	[2][3]
Appearance	Crystalline solid	[1]

Property	Value	Conditions	Source
Solubility	10 mg/mL	In PBS (pH 7.2)	[1]
Storage Temperature	-20°C	[1]	
λ _{max}	214, 268 nm	[1]	

Note: Experimental values for melting point, boiling point, and pKa for **adenylosuccinic acid tetraammonium** are not readily available in the reviewed literature.

Role in the Purine Nucleotide Cycle

Adenylosuccinic acid is a key intermediate in the purine nucleotide cycle, a metabolic pathway crucial for the regulation of adenine nucleotide levels and the production of fumarate, which links this cycle to the citric acid cycle.



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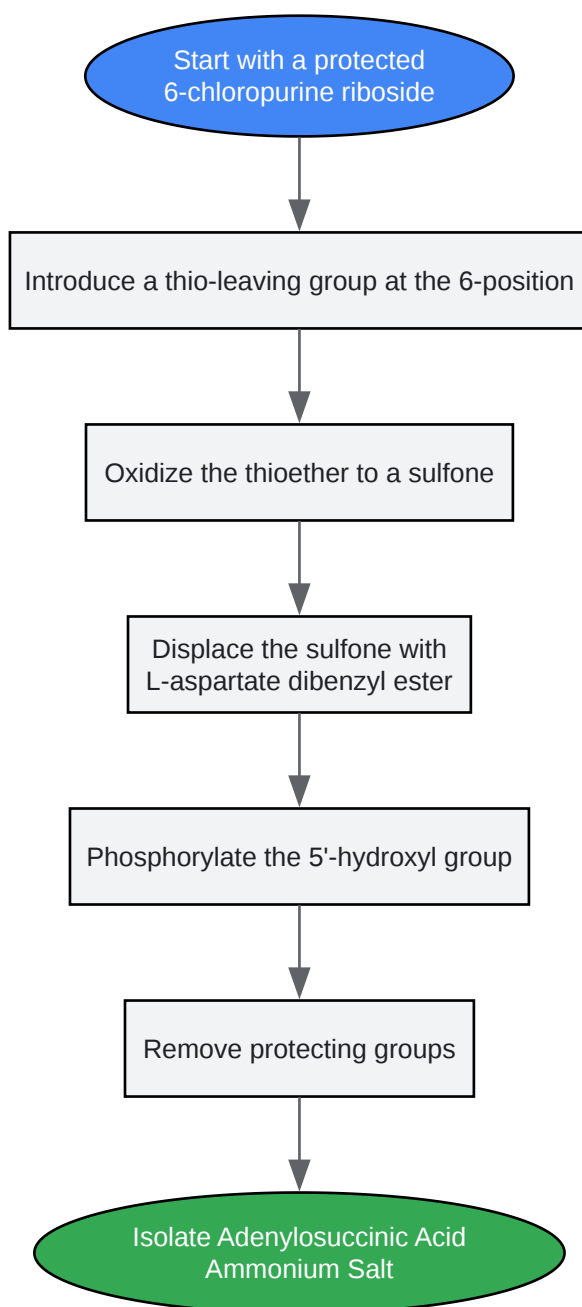
Caption: The Purine Nucleotide Cycle showing the role of Adenylosuccinic Acid.

Experimental Protocols

Detailed experimental protocols for the synthesis and specific biological assays involving **adenylosuccinic acid tetraammonium** are not extensively detailed in publicly available literature. The following sections provide an overview of the methodologies based on available information.

Synthesis of Adenylosuccinic Acid Tetraammonium

A reported synthesis of adenylosuccinic acid results in its isolation as the ammonium salt. While a step-by-step protocol is not available, the general workflow can be visualized as follows:



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Caption: General workflow for the synthesis of Adenylosuccinic Acid.

Patch-Clamp Assay for Non-Selective Cation Channels

Adenylosuccinic acid (10 μ M) has been shown to inhibit calcium-induced activation of non-selective cation channels in isolated rat brown adipocytes.[1][3] A general protocol for such an experiment would involve the following steps.

Methodology Overview:

- **Cell Preparation:** Isolate brown adipocytes from rat tissue.
- **Electrode Preparation:** Fabricate and fire-polish borosilicate glass pipettes to an appropriate resistance. Fill the pipette with an internal solution containing adenylosuccinic acid at the desired concentration (e.g., 10 μ M).
- **Recording:** Establish a gigaohm seal between the patch pipette and the cell membrane. Record whole-cell currents in response to voltage ramps or steps in the presence and absence of extracellular calcium to assess the inhibitory effect of adenylosuccinic acid on calcium-activated non-selective cation channels.

Note: The specific composition of the internal and external solutions, as well as the precise voltage protocols used in the cited study, are not detailed in the available literature.

Glucose-Induced Insulin Exocytosis Assay

Adenylosuccinic acid (10 μ M) has been demonstrated to increase glucose-induced insulin exocytosis in INS-1 832/13 insulinoma cells.^{[1][3]} The general procedure for this type of assay is outlined below.

Methodology Overview:

- **Cell Culture:** Culture INS-1 832/13 cells under standard conditions.
- **Pre-incubation:** Prior to the assay, pre-incubate the cells in a low-glucose buffer.
- **Stimulation:** Incubate the cells with a high-glucose buffer in the presence or absence of 10 μ M adenylosuccinic acid.
- **Sample Collection:** Collect the supernatant at specified time points.
- **Insulin Quantification:** Measure the insulin concentration in the collected samples using a suitable method, such as an ELISA or radioimmunoassay.

Note: The exact buffer compositions, incubation times, and specific methods for insulin quantification from the original experiment are not provided in the accessible literature.

This technical guide provides a summary of the currently available information on the chemical and physical properties of **adenylosuccinic acid tetraammonium**. Further detailed experimental data would require access to the full-text versions of the cited scientific literature.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
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